

Navigating the Disposal of L-Lactic Acid-13C3: A Procedural Guide

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Compound of Interest

Compound Name: *L-Lactic acid-13C3*

CAS No.: 87684-87-5

Cat. No.: B11934391

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For researchers and drug development professionals, the proper management and disposal of chemical reagents are paramount to ensuring laboratory safety and regulatory compliance. This guide provides a comprehensive, step-by-step plan for the safe disposal of **L-Lactic acid-13C3**, a stable isotope-labeled compound.

Key Consideration: Stable vs. Radioactive Isotopes

L-Lactic acid-13C3 is labeled with a stable isotope of carbon (^{13}C), which is not radioactive.[1] Consequently, its disposal does not require special precautions for radioactivity.[2] The disposal procedures are fundamentally the same as those for the unlabeled parent compound, L-lactic acid, treating it as a standard chemical waste.[2][3]

Essential Safety and Handling Information

Proper handling is the first step in a safe disposal workflow. The following table summarizes key safety data based on the Safety Data Sheets (SDS) for L-lactic acid.



FULL PROTOCOL TRUNCATED

To view exact molar ratios, purification steps, and HRP optimization data, please view the interactive version.

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Step-by-Step Disposal Protocol

Follow these procedural steps to ensure the safe and compliant disposal of **L-Lactic acid-13C3** and associated waste.

- **Waste Characterization:** The responsibility for correct waste characterization lies with the waste generator.[8] L-Lactic acid is classified as a corrosive acidic compound that can cause severe skin burns and eye damage.[5][6] Therefore, waste containing this substance should be handled as hazardous chemical waste.[4][9]
- **Personal Protective Equipment (PPE) Check:** Before handling the waste, ensure you are wearing the appropriate PPE, including safety goggles and chemical-resistant gloves.[4]
- **Containerization:**
 - Select a compatible, leak-proof, and sealable container for the waste.[4][10]
 - Place all waste, including any contaminated materials like absorbent pads from spills or contaminated empty product containers, into this designated hazardous waste container. [4][11]
 - Keep the container closed except when adding waste.[12]
- **Labeling:**

- Clearly label the waste container with its contents: "Hazardous Waste: **L-Lactic acid-13C3**".^[10]
- Include relevant hazard information (e.g., "Corrosive," "Irritant") as required by your institution's Environmental Health and Safety (EHS) department.
- Storage:
 - Store the sealed waste container in a designated and secure satellite accumulation area within the laboratory.^[12]
 - Do not store with incompatible materials.^[8]
- Arranging for Disposal:
 - Do not attempt to dispose of the chemical waste with general laboratory trash or pour it down the drain.^{[4][6][7]}
 - Contact a licensed professional waste disposal service or your institution's EHS department to arrange for pickup and final disposal.^{[1][4][8][11]} All disposal activities must comply with local, state, and federal regulations.^{[1][11][13]}

Disposal Workflow Diagram

The following diagram illustrates the decision-making and procedural flow for the proper disposal of **L-Lactic acid-13C3**.



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Caption: Logical workflow for the proper disposal of **L-Lactic acid-13C3**.

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